

# Health and Safety in Handling 5-Iodosalicylic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 5-Iodosalicylic acid

Cat. No.: B043159

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **5-Iodosalicylic acid** (CAS No. 119-30-2), a compound utilized in the pharmaceutical and chemical research sectors.<sup>[1]</sup> Due to its hazardous properties, a thorough understanding of safe handling procedures, potential risks, and emergency responses is critical for all personnel working with this substance.

## Physicochemical and Hazard Identification

**5-Iodosalicylic acid** is a white to off-white or slightly beige crystalline powder.<sup>[1][2]</sup> It is sparingly soluble in water but readily dissolves in organic solvents such as ethanol and acetone.<sup>[1]</sup> Proper identification and understanding of its intrinsic hazards are the foundation of safe handling.

Table 1: Physicochemical Properties of **5-Iodosalicylic Acid**

Property	Value	References
CAS Number	119-30-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C7H5IO3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	264.02 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to slightly beige powder/crystals	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	194-204 °C	<a href="#">[5]</a>
Solubility	Sparingly soluble in water; soluble in ethanol, acetone, and methanol.	<a href="#">[1]</a>
pKa	2.67 ± 0.10 (Predicted)	<a href="#">[1]</a>
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	<a href="#">[1]</a>

Table 2: GHS Hazard Classification and Statements

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	References
Skin Irritation	2	Irritant	Warning	H315: Causes skin irritation	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Serious Eye Irritation	2	Irritant	Warning	H319: Causes serious eye irritation	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity (Single Exposure)	3	Irritant	Warning	H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize exposure risk.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) A face shield may be necessary for tasks with a high risk of dust generation.[\[10\]](#)
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Protective clothing, such as a lab coat or coveralls, is required to prevent skin contact.[\[6\]](#)[\[8\]](#)[\[10\]](#)
- **Respiratory Protection:** For operations where dust may be generated, a NIOSH-approved N95 dust mask or equivalent respirator should be used.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#) All respirator users must be properly fit-tested and trained.

## Engineering Controls

- Ventilation: Work with **5-Iodosalicylic acid** should be conducted in a well-ventilated area.<sup>[1]</sup> Local exhaust ventilation, such as a fume hood, is recommended to control airborne dust.<sup>[11]</sup>
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[12]</sup>

## Storage Requirements

- Store in a tightly closed container.<sup>[1]</sup>
- Keep in a cool, dry, and well-ventilated area.<sup>[1]</sup>
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure	References
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.	<a href="#">[1]</a> <a href="#">[13]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice/attention.	<a href="#">[1]</a> <a href="#">[13]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention.	<a href="#">[1]</a> <a href="#">[13]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.	

## Spill Response

A chemical spill of **5-Iodosalicylic acid** should be handled with caution to prevent dust generation and exposure.

- Minor Spill:
  - Alert others in the vicinity.
  - Wear appropriate PPE.
  - Gently cover the spill with a damp paper towel to avoid making the powder airborne.

- Carefully scoop the material into a suitable container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Major Spill:
  - Evacuate the area immediately.
  - Contact your institution's emergency response team.
  - Restrict access to the spill area.
  - Provide the emergency response team with the Safety Data Sheet (SDS) for **5-Iodosalicylic acid**.

## Experimental Protocols for Hazard Determination

The GHS classifications for **5-Iodosalicylic acid** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Dermal Irritation/Corrosion (OECD 404)

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

- Principle: A small amount of the test substance is applied to the shaved skin of a test animal (typically a rabbit) under a gauze patch for a specified duration. The skin is then observed for signs of erythema (redness) and edema (swelling) at various time points.
- Methodology:
  - A single animal is initially tested.
  - 0.5 g of the solid substance, moistened with a small amount of a suitable solvent (e.g., water), is applied to a small area of skin (approximately 6 cm<sup>2</sup>).
  - The application site is covered with a gauze patch and a semi-occlusive dressing for 4 hours.

- After the exposure period, the patch is removed, and the skin is cleaned.
- The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- The severity of the reactions is scored according to a standardized scale.
- If a corrosive effect is not observed, the response is confirmed in additional animals.

## Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (usually a rabbit). The eye is then observed for any adverse effects on the cornea, iris, and conjunctiva.
- Methodology:
  - Initially, a single animal is used.
  - A small amount of the test substance (e.g., 0.1 mL of a liquid or not more than 0.1 g of a solid) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
  - The eyelids are held together for about one second to prevent loss of the material.
  - The eye is examined for signs of irritation, such as corneal opacity, iritis, and conjunctival redness and swelling, at 1, 24, 48, and 72 hours after application.
  - The severity of the lesions is scored.
  - If a corrosive or severe irritant effect is not observed, the test may be confirmed in additional animals.

## Toxicological Mechanisms and Workflows

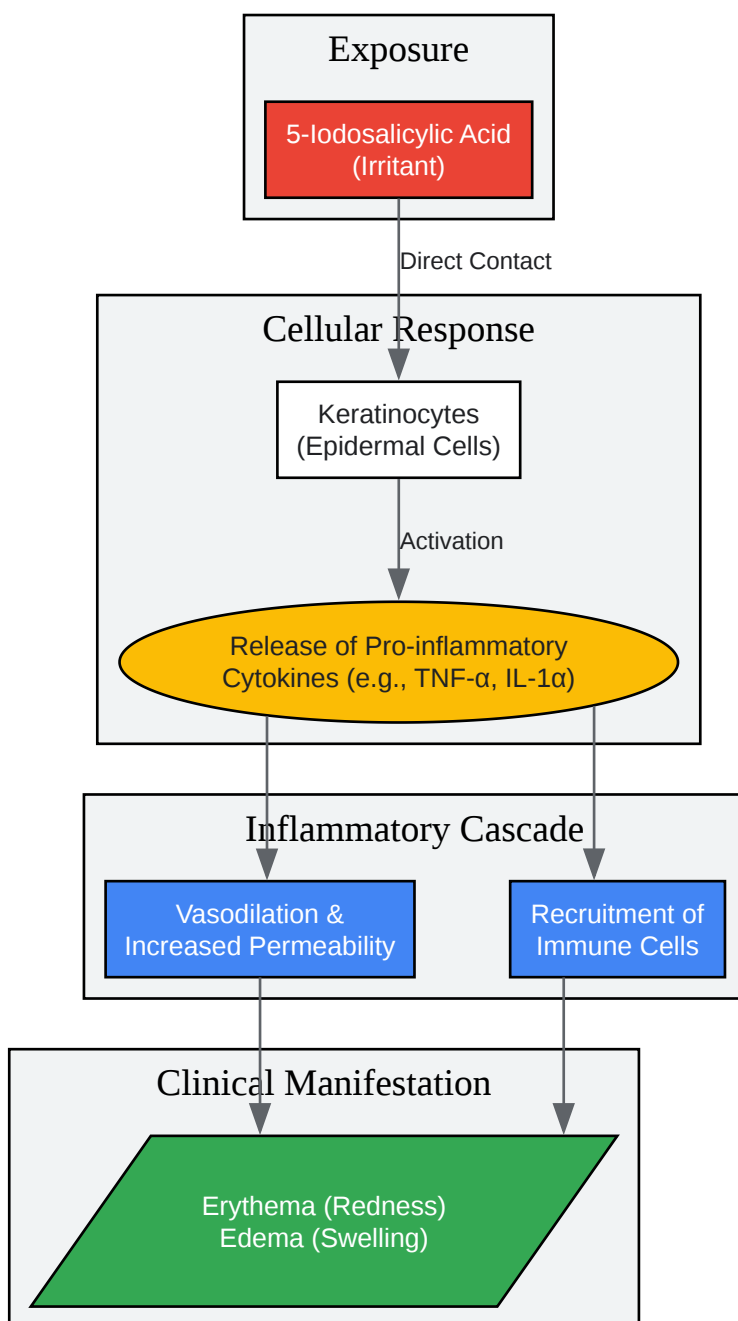
While the precise signaling pathways for **5-Iodosalicylic acid**-induced irritation are not fully elucidated, a general understanding of chemical irritant mechanisms can inform safety

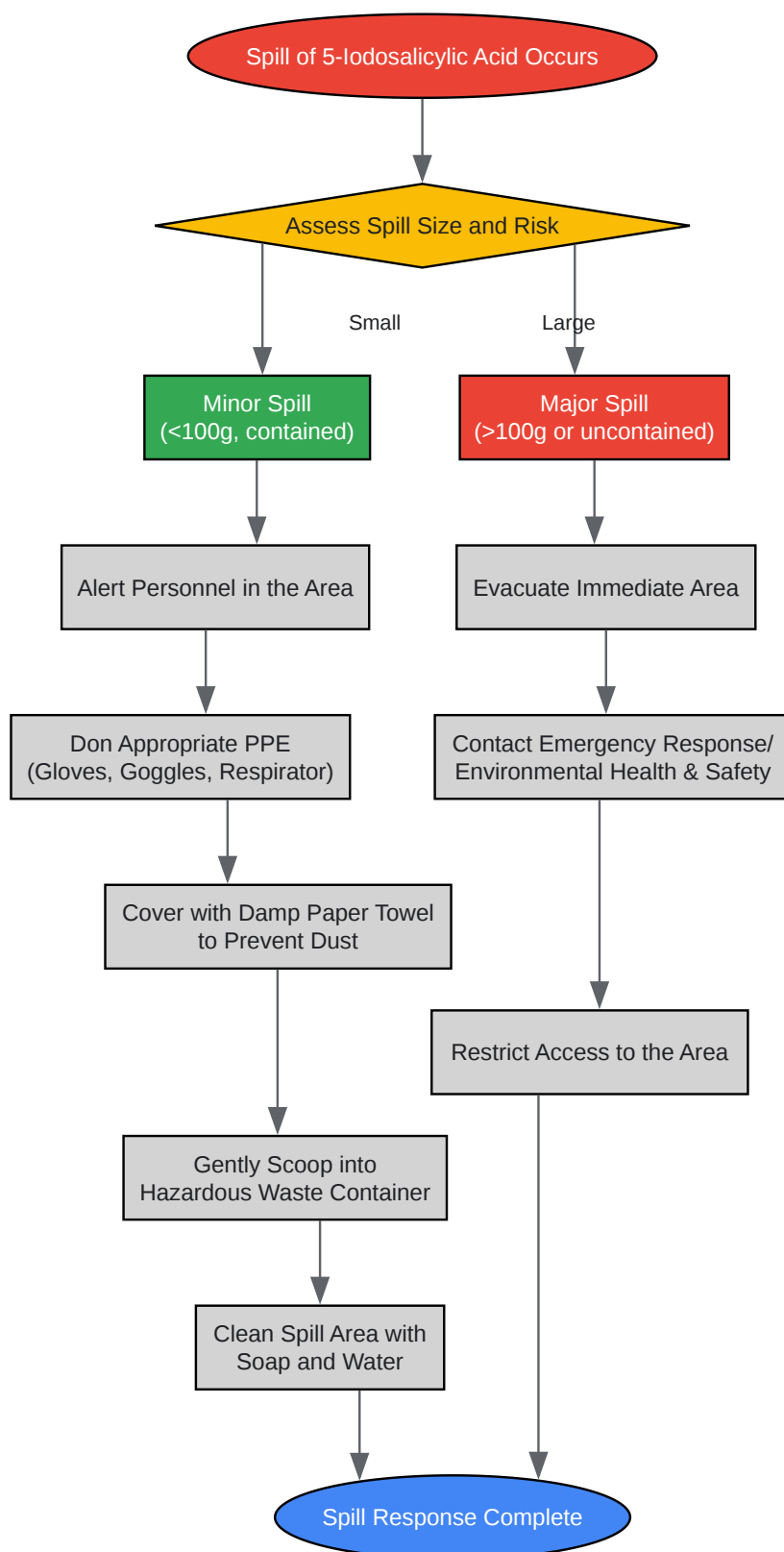
practices.

## Hypothetical Signaling Pathway for Skin Irritation

Chemical irritants can trigger an inflammatory cascade in the skin. The following diagram illustrates a generalized pathway.







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